

# Triethylgermane: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Triethylgermane

Cat. No.: B074486

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This in-depth guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **triethylgermane**. It covers its chemical identifiers, physical properties, a detailed experimental protocol for its synthesis, and important safety considerations.

## Chemical Identifiers and Physical Properties

**Triethylgermane**, also known as triethylgermanium hydride, is an organogermanium compound with a range of applications in chemical synthesis. Accurate identification and understanding its physical properties are crucial for its proper handling and use in experimental settings.

Identifier	Value
CAS Number	1188-14-3
PubChem CID	17339
Molecular Formula	C <sub>6</sub> H <sub>16</sub> Ge
Molecular Weight	160.83 g/mol
IUPAC Name	triethylgermane
Synonyms	Triethylgermanium hydride, Triethylgermyl hydride
InChI	InChI=1S/C6H16Ge/c1-4-7(5-2)6-3/h7H,4-6H2,1-3H3
InChIKey	LTLGQZPDSQYFSB-UHFFFAOYSA-N
Canonical SMILES	CC--INVALID-LINK--CC
Boiling Point	121-122 °C
Density	0.994 g/mL at 25 °C

## Experimental Protocol: Synthesis of Triethylgermane

The following is a three-step protocol for the synthesis of **triethylgermane**, a method often cited in technical literature.

Objective: To synthesize **triethylgermane** from triethylbromogermane.

Materials:

- Triethylbromogermane ((C<sub>2</sub>H<sub>5</sub>)<sub>3</sub>GeBr)
- Sodium (Na) metal
- Lithium (Li) metal

- Ammonia ( $\text{NH}_3$ )
- Anhydrous diethyl ether or other suitable aprotic solvent
- Standard glassware for air-sensitive synthesis (Schlenk line, inert atmosphere glovebox)
- Distillation apparatus

Procedure:

#### Step 1: Synthesis of Hexaethyldigermane

- In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), dissolve triethylbromogermane in an appropriate anhydrous solvent such as diethyl ether.
- Add finely dispersed sodium metal to the solution. The reaction is exothermic and should be controlled by appropriate cooling.
- The reaction mixture is stirred until the reaction is complete, which can be monitored by the disappearance of the starting material (e.g., by GC-MS).
- Upon completion, the reaction mixture will contain hexaethyldigermane ( $(\text{C}_2\text{H}_5)_3\text{Ge}-\text{Ge}(\text{C}_2\text{H}_5)_3$ ) and sodium bromide ( $\text{NaBr}$ ) as a precipitate.

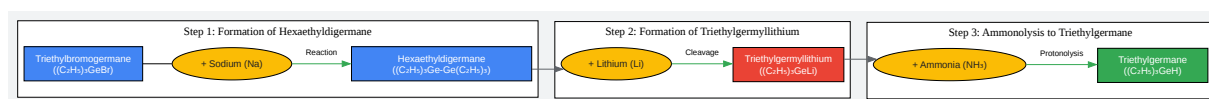
#### Step 2: Formation of Triethylgermyllithium

- Carefully separate the ethereal solution of hexaethyldigermane from the sodium bromide precipitate.
- To this solution, add lithium metal.
- Stir the mixture. The lithium will react with the hexaethyldigermane to cleave the Ge-Ge bond, forming triethylgermyllithium ( $(\text{C}_2\text{H}_5)_3\text{GeLi}$ ). The solution will typically develop a characteristic color indicating the formation of the organometallic reagent.

#### Step 3: Ammonolysis to **Triethylgermane**

- Cool the solution of triethylgermyllithium to a low temperature (e.g., -78 °C using a dry ice/acetone bath).
- Slowly introduce anhydrous ammonia gas into the reaction mixture or add a pre-condensed liquid ammonia solution.
- The triethylgermyllithium will react with ammonia in a protonolysis reaction to yield the final product, **triethylgermane** ((C<sub>2</sub>H<sub>5</sub>)<sub>3</sub>GeH), and lithium amide (LiNH<sub>2</sub>).
- After the reaction is complete, the **triethylgermane** can be isolated and purified by fractional distillation under reduced pressure.

Diagram of the Synthesis Workflow:



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Caption: A workflow diagram illustrating the three-step synthesis of **triethylgermane**.

## Safety and Handling

**Triethylgermane** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is harmful if swallowed, in contact with skin, or if inhaled. Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. Store in a tightly sealed container in a cool, dry place away from sources of ignition.

- To cite this document: BenchChem. [Triethylgermane: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074486#triethylgermane-cas-number-and-identifiers\]](https://www.benchchem.com/product/b074486#triethylgermane-cas-number-and-identifiers)

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